

Safeguarding Your Research: A Comprehensive Guide to Handling Percoll

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Percoll

Cat. No.: B13388388

[Get Quote](#)

Essential safety protocols and operational plans for the use of **Percoll**, ensuring the protection of laboratory personnel and the integrity of research outcomes. This guide provides immediate, actionable information for researchers, scientists, and drug development professionals, reinforcing our commitment to laboratory safety and building trust through value-added information beyond the product itself.

Personal Protective Equipment (PPE) for Handling Percoll

While **Percoll** is generally not considered a hazardous substance, adherence to standard laboratory safety practices is paramount. The following personal protective equipment is recommended to minimize exposure and ensure a safe handling environment.

PPE Category	Recommendation	Rationale
Hand Protection	Nitrile or Neoprene Gloves	Provides a sufficient barrier against splashes and incidental contact. Given the lack of specific chemical compatibility data for Percoll, selecting gloves with broad chemical resistance is a prudent measure.
Eye Protection	Chemical Splash Goggles	Offers 360-degree protection from splashes and airborne droplets, which is superior to safety glasses. ^[1]
Body Protection	Laboratory Coat	Protects skin and personal clothing from potential spills.

Operational and Disposal Plans

Proper handling and disposal of **Percoll** and associated waste are crucial for maintaining a safe and compliant laboratory environment.

Spills and Cleanup

In the event of a **Percoll** spill, follow these steps:

- Notification: Alert others in the immediate vicinity of the spill.
- Containment: For liquid spills, surround the area with absorbent material to prevent spreading.
- Cleanup: Absorb the spilled **Percoll** with an inert material such as sand, earth, or vermiculite. For solid spills, carefully sweep up the material to avoid creating dust.
- Disposal: Place the absorbed material or swept-up solid waste into a designated, leak-proof container labeled as "Chemical Waste."

- Decontamination: Clean the spill area with soap and water.

Disposal Plan

The disposal of **Percoll** and **Percoll**-contaminated materials must comply with local, state, and federal regulations. As a general guideline:

- **Unused Percoll:** Treat as non-hazardous chemical waste. Dispose of it through your institution's hazardous waste management program or a licensed chemical waste disposal contractor.
- **Used Percoll Solutions:** **Percoll** solutions that have been used for cell separation will contain biological material. These should be collected in a clearly labeled, leak-proof container. Depending on institutional policies, this may require autoclaving before disposal as chemical waste.
- **Contaminated Labware:** Disposable labware (e.g., pipette tips, centrifuge tubes) contaminated with **Percoll** should be placed in a designated chemical waste container. Reusable glassware should be thoroughly rinsed with water before washing. The rinsate should be collected and disposed of as chemical waste.

Experimental Protocol: Separation of Lymphocytes from Peripheral Blood Using a Discontinuous Percoll Gradient

This protocol provides a step-by-step guide for the isolation of lymphocytes from peripheral blood mononuclear cells (PBMCs) using a discontinuous **Percoll** gradient.

Materials

- **Percoll**
- 10x Hanks' Balanced Salt Solution (HBSS) or 1.5 M NaCl
- 1x Hanks' Balanced Salt Solution (HBSS) or 0.15 M NaCl
- PBMC sample

- Sterile centrifuge tubes (15 mL or 50 mL)
- Sterile pipettes
- Centrifuge with a swinging-bucket rotor

Procedure

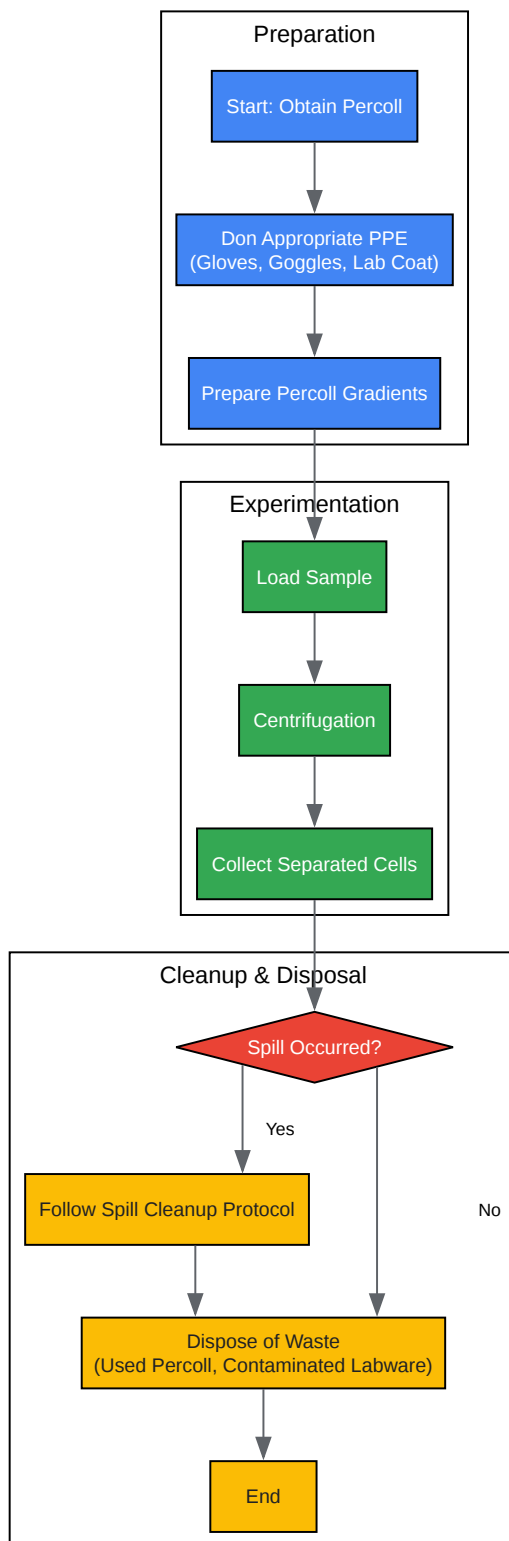
- Preparation of Isotonic **Percoll** (100%):
 - Mix 9 parts of **Percoll** with 1 part of 10x HBSS or 1.5 M NaCl to create a stock isotonic **Percoll** (SIP) solution.
- Preparation of **Percoll** Gradients:
 - Prepare different concentrations of **Percoll** (e.g., 70%, 60%, 50%) by diluting the 100% isotonic **Percoll** with 1x HBSS or 0.15 M NaCl.
- Layering the Gradient:
 - Carefully layer the **Percoll** solutions of decreasing density into a centrifuge tube, starting with the highest density at the bottom. For example, in a 15 mL tube, you might layer 3 mL of 70% **Percoll**, followed by 3 mL of 60% **Percoll**, and then 3 mL of 50% **Percoll**.
- Sample Loading:
 - Carefully layer the PBMC suspension on top of the **Percoll** gradient.
- Centrifugation:
 - Centrifuge the tubes at 400-500 x g for 20-30 minutes at room temperature with the brake off.
- Cell Collection:
 - After centrifugation, lymphocytes will be concentrated at the interface between the upper two **Percoll** layers.
 - Carefully aspirate and discard the upper layers.

- Collect the lymphocyte layer using a sterile pipette and transfer it to a new centrifuge tube.
- Washing:
 - Wash the collected lymphocytes by adding an excess of 1x HBSS or 0.15 M NaCl and centrifuging at 250 x g for 10 minutes.
 - Discard the supernatant and resuspend the cell pellet in the appropriate medium for your downstream application.

Safety and Handling Workflow

The following diagram illustrates the key steps and decision points for the safe handling of **Percoll**, from initial preparation to final disposal.

Percoll Safety and Handling Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Percoll]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13388388#personal-protective-equipment-for-handling-percoll\]](https://www.benchchem.com/product/b13388388#personal-protective-equipment-for-handling-percoll)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com